N-Boc-indole-5-boronic acid structural properties

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Compound of Interest

Compound Name:	*1-(tert-butoxycarbonyl)-1H-indole-5-boronic acid*
CAS No.:	*317830-84-5*
Cat. No.:	*B1592225*

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An In-depth Technical Guide to the Structural Properties of N-Boc-Indole-5-Boronic Acid

Authored by: A Senior Application Scientist

Introduction

N-Boc-indole-5-boronic acid is a pivotal bifunctional molecule that has garnered significant attention within the realms of organic synthesis and medicinal chemistry. As a derivative of indole, a privileged scaffold in numerous natural products and pharmaceuticals, its strategic functionalization with both a tert-butyloxycarbonyl (Boc) protecting group and a boronic acid moiety endows it with unique reactivity and stability. This guide provides an in-depth exploration of the core structural properties of N-Boc-indole-5-boronic acid, offering insights into how its architecture dictates its chemical behavior and utility. For researchers, scientists, and drug development professionals, a thorough understanding of this building block is essential for its effective application in the synthesis of complex molecular targets, particularly through transition-metal-catalyzed cross-coupling reactions.

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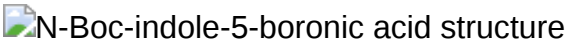
Core Molecular Architecture

The structure of N-Boc-indole-5-boronic acid is a carefully orchestrated assembly of three key components: the indole core, the N-Boc protecting group, and the C-5 boronic acid functional group. Each component plays a distinct role in the molecule's overall physical and chemical properties.

1.1. Chemical Structure and Identifiers

The molecule consists of a bicyclic indole ring system where the nitrogen atom is protected with a tert-butyloxycarbonyl (Boc) group. A boronic acid [-$B(OH)_2$] group is attached to the 5th position of the indole ring.

A more accurate representation is provided via a proper chemical drawing tool, as DOT language is not ideal for complex chemical structures. The above attempts illustrate the difficulty. For clarity, the canonical structure is presented below.



Key Identifiers

Property	Value
Molecular Formula	$C_{13}H_{16}BNO_4$
Molecular Weight	261.08 g/mol [1]
CAS Number	403495-21-4 (for the 5-boronic acid isomer)

1.2. Physical and Spectroscopic Properties

The physical state and spectroscopic data provide a fundamental "fingerprint" for the identification and quality assessment of the compound.

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Property	Description
Appearance	Typically a solid, ranging from white to off-white or tan powder.
Melting Point	Varies among suppliers and purity levels. For comparison, N-Boc-indole-2-boronic acid melts at 84-94 °C, while the unprotected 5-indolylboronic acid melts at 170-175 °C.
Solubility	Soluble in organic solvents like DMSO, methanol, and ethyl acetate.[2]
Storage Conditions	Recommended storage at 2-8°C or -20°C, often under an inert atmosphere to prevent degradation, particularly of the boronic acid moiety.
^{1}H NMR	Expected signals include aromatic protons on the indole ring (shifted by the substituents), a singlet for the 9 protons of the tert-butyl group (~1.6 ppm), and a broad singlet for the -B(OH)$_2$ protons.
^{13}C NMR	Characteristic peaks for the indole carbons, the carbonyl carbon of the Boc group (~150 ppm), and the quaternary and methyl carbons of the tert-butyl group.[3]
IR Spectroscopy	Key stretches include: O-H (boronic acid, broad, ~3200-3600 cm^{-1}), C=O (Boc group, ~1730 cm^{-1}), B-O (~1350 cm^{-1}), and aromatic C-H and C=C bands.[4]
Mass Spectrometry	The molecular ion peak $[M+H]^+$ would be expected at m/z 262.12.

The Influence of Substituents on Structural Integrity and Reactivity

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The interplay between the Boc group and the boronic acid on the indole scaffold is critical to the molecule's utility.

2.1. The N-Boc Protecting Group: An Electronic and Steric Modulator

The tert-butoxycarbonyl (Boc) group is not merely a passive placeholder. Its presence is a deliberate strategic choice with profound implications.

- Electronic Effect: As an electron-withdrawing group, the N-Boc substituent decreases the electron density of the indole ring system. This deactivation mitigates unwanted side reactions, such as electrophilic attack at the C3 position, which is typically the most nucleophilic site in unprotected indoles.
- Stability: The Boc group is known for its stability under a wide range of nucleophilic, basic, and reductive conditions. However, it is labile under acidic conditions. Even mild acids like 0.1% trifluoroacetic acid (TFA) in HPLC eluents can cause partial or complete deprotection, especially upon concentration.[5] This property allows for its strategic removal late in a synthetic sequence.
- Solubility: The bulky, nonpolar tert-butyl group enhances the molecule's solubility in common organic solvents, facilitating its use in a broader range of reaction media compared to its unprotected counterpart.

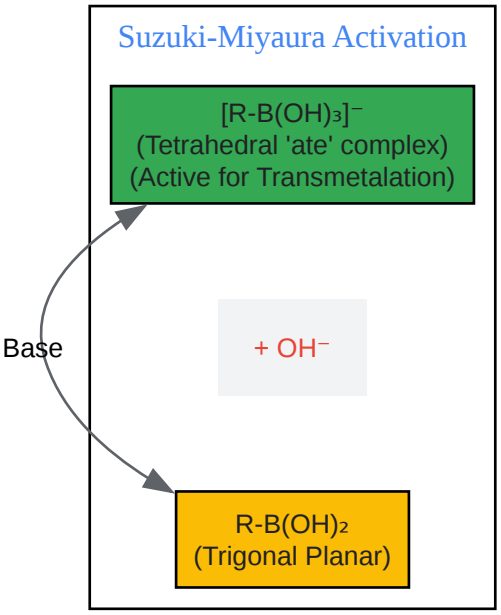
2.2. The Boronic Acid Moiety: The Gateway to Cross-Coupling

The boronic acid group at the C-5 position is the primary reactive site for constructing new carbon-carbon or carbon-heteroatom bonds.

- Lewis Acidity: The boron atom is electron-deficient, making the boronic acid a weak Lewis acid. This property is fundamental to its role in transmetalation during the Suzuki-Miyaura catalytic cycle.
- Reversible Dehydration: Boronic acids have a propensity to undergo reversible dehydration to form cyclic trimeric anhydrides known as boroxines. This process can affect the compound's apparent purity and reactivity. Storing the compound under dry, inert conditions is crucial to minimize boroxine formation.

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- pH Sensitivity: The boronic acid group can exist in equilibrium between a neutral, trigonal planar form and an anionic, tetrahedral boronate form in the presence of a base.[4] The formation of the "ate" complex is a critical activation step in the Suzuki-Miyaura reaction.[6]



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Caption: Base-mediated activation of boronic acid for Suzuki coupling.

Application in Synthesis: The Suzuki-Miyaura Cross-Coupling

The primary application of N-Boc-indole-5-boronic acid is as a coupling partner in the palladium-catalyzed Suzuki-Miyaura reaction. This reaction is one of the most powerful and versatile methods for forming C-C bonds.[6][7]

3.1. Mechanistic Role

The structural features of N-Boc-indole-5-boronic acid are perfectly suited for the key steps of the Suzuki-Miyaura catalytic cycle:

- Oxidative Addition: A Pd(0) catalyst reacts with an aryl or vinyl halide (the coupling partner).

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- Transmetalation: The activated boronate form of the indole transfers the indolyl group to the palladium center, displacing the halide. This is the crucial step where the indole building block is introduced.
- Reductive Elimination: The two organic partners on the palladium center couple and are eliminated, forming the new C-C bond and regenerating the Pd(0) catalyst.

3.2. Experimental Protocol: A Representative Suzuki-Miyaura Coupling

This protocol provides a self-validating framework for coupling N-Boc-indole-5-boronic acid with an aryl bromide.

Objective: Synthesize 1-Boc-5-phenylindole.

Materials:

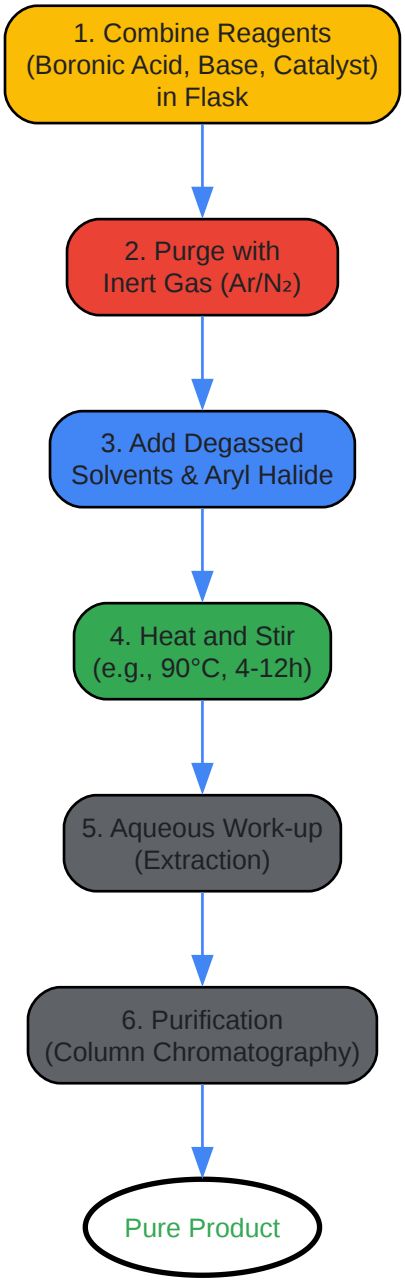
- N-Boc-indole-5-boronic acid (1.0 eq)
- Bromobenzene (1.2 eq)
- $Pd(PPh_3)_4$ (Palladium Catalyst, 0.03 eq)
- Potassium Carbonate (K_2CO_3, 2.0 eq)
- Toluene and Water (e.g., 4:1 mixture)

Procedure:

- Inert Atmosphere: To a flame-dried reaction flask, add N-Boc-indole-5-boronic acid, potassium carbonate, and the palladium catalyst.
- Degassing: Seal the flask with a septum, and purge with an inert gas (Argon or Nitrogen) for 10-15 minutes. This step is critical as oxygen can deactivate the Pd(0) catalyst.
- Solvent and Reagent Addition: Add the degassed toluene/water solvent mixture via syringe, followed by the bromobenzene.

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- Reaction: Heat the mixture to 80-90 °C with vigorous stirring. Monitor the reaction progress by TLC or LC-MS. The reaction is typically complete within 4-12 hours.
- Work-up: Cool the reaction to room temperature. Dilute with ethyl acetate and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate.
- Purification: Filter the solution and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the pure 1-Boc-5-phenylindole.



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Caption: Standard experimental workflow for a Suzuki-Miyaura reaction.

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure the integrity of the reagent and the safety of the researcher.

- Hazards: Indole boronic acids are generally classified as irritants, causing skin and serious eye irritation. Some may also cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should always be worn.
- Storage: To maintain its reactivity and prevent degradation, N-Boc-indole-5-boronic acid should be stored in a tightly sealed container in a cool, dry place, preferably under an inert atmosphere (e.g., in a desiccator or glovebox).[2] Long-term storage at -20°C is recommended.

Conclusion

N-Boc-indole-5-boronic acid is a masterfully designed synthetic intermediate whose structural properties are tailored for modern organic synthesis. The N-Boc group provides crucial protection and modulates the indole's electronics, while the C-5 boronic acid serves as a versatile handle for constructing complex molecular architectures via robust methods like the Suzuki-Miyaura cross-coupling. A comprehensive understanding of its structure, stability, and reactivity empowers chemists to leverage this powerful building block to its full potential in the pursuit of novel therapeutics and functional materials.

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